

# A Comprehensive Technical Guide to the Physicochemical Properties of 5-Hexen-2-ol

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## Compound of Interest

Compound Name: 5-Hexen-2-OL

Cat. No.: B1606890

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **5-Hexen-2-ol**. The information is presented to support research, scientific analysis, and professionals in the field of drug development. This document summarizes key quantitative data in structured tables, details relevant experimental protocols, and includes visualizations of experimental workflows and chemical classification methods.

## Core Physicochemical Data

**5-Hexen-2-ol**, a secondary alcohol with the chemical formula C<sub>6</sub>H<sub>12</sub>O, is a colorless to pale yellow liquid.<sup>[1]</sup> Its structure, featuring both a hydroxyl group and a terminal alkene, makes it a versatile intermediate in organic synthesis.

## General and Physical Properties

The following table summarizes the key physical and chemical identifiers for **5-Hexen-2-ol**.

Property	Value	Reference
IUPAC Name	hex-5-en-2-ol	<a href="#">[2]</a>
CAS Number	626-94-8	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	100.16 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Appearance	Colorless to pale yellow clear liquid	<a href="#">[1]</a> <a href="#">[7]</a>
InChI Key	LNPNXWKVAFKIBX-UHFFFAOYSA-N	<a href="#">[2]</a> <a href="#">[4]</a>
SMILES	CC(CCC=C)O	<a href="#">[2]</a>

## Quantitative Physicochemical Properties

The quantitative physicochemical properties of **5-Hexen-2-ol** are detailed in the table below. Where multiple values have been reported, a range is provided.

Property	Value	Unit	Conditions	Reference
Boiling Point	130 - 152.63	°C	at 760 mmHg	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Melting Point	22.55 (estimate)	°C		<a href="#">[3]</a>
Density	0.828	g/mL	at 25 °C	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Vapor Pressure	2.58 (estimate)	mmHg	at 25 °C	<a href="#">[1]</a> <a href="#">[7]</a>
Flash Point	43.33 - 48.60	°C		<a href="#">[1]</a> <a href="#">[7]</a> <a href="#">[9]</a>
Refractive Index	1.4320	n <sub>20</sub> /D	at 20 °C	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Water Solubility	1.584e+004 (estimate)	mg/L	at 25 °C	<a href="#">[1]</a> <a href="#">[7]</a>
logP (o/w)	1.130 - 1.333 (estimate)		<a href="#">[1]</a> <a href="#">[10]</a>	

## Experimental Protocols

The following sections detail generalized experimental methodologies for determining the key physicochemical properties of alcohols such as **5-Hexen-2-ol**.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[11][12]

Procedure:

- A small volume of the liquid is placed in a test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid.
- The apparatus is heated gently in a Thiele tube or an oil bath.[11]
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- The heat is removed, and the temperature at which the liquid enters the capillary tube is recorded as the boiling point.[11]

### Determination of Density

The density of a liquid can be determined by measuring the mass of a known volume.[13][14][15]

Procedure:

- An empty, dry graduated cylinder is weighed on an electronic balance.[15]
- A specific volume of **5-Hexen-2-ol** is added to the graduated cylinder, and the volume is recorded.
- The graduated cylinder containing the liquid is reweighed.
- The mass of the liquid is calculated by subtracting the mass of the empty cylinder.

- The density is calculated by dividing the mass of the liquid by its volume.[14]

## Determination of Solubility

The solubility of an organic compound is tested in a variety of solvents to determine its polarity and the presence of acidic or basic functional groups.[5][16][17]

Procedure:

- Approximately 25 mg of the compound is added to 0.75 mL of a solvent (e.g., water, 5% NaOH, 5% HCl) in a test tube.[16]
- The test tube is shaken vigorously for 60 seconds.[5]
- The compound is classified as soluble if it completely dissolves, or insoluble if it does not.[5]
- For water-soluble compounds, the pH can be tested with litmus paper to identify acidic or basic properties.[17]

## Determination of Refractive Index

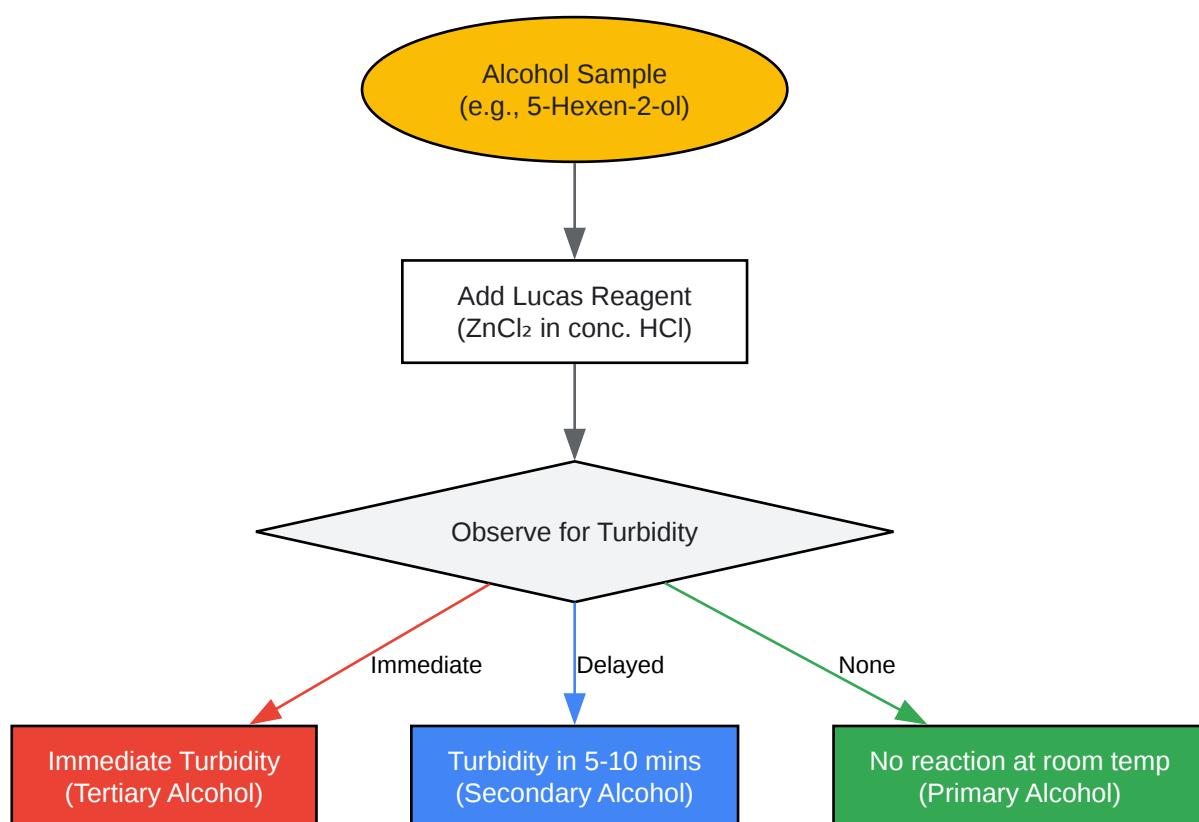
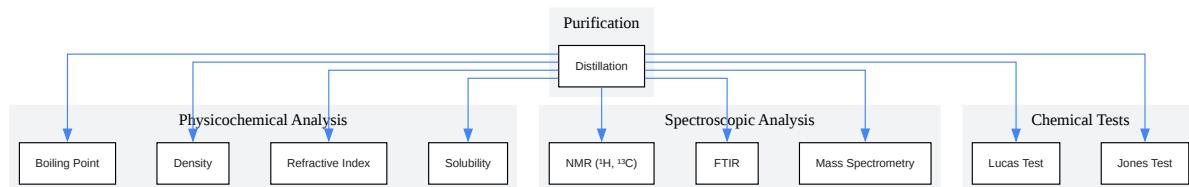
The refractive index of a liquid is a measure of how much the path of light is bent, or refracted, when entering the liquid. It is a characteristic property of a substance.

Procedure:

- A few drops of the liquid are placed on the prism of a refractometer.
- The prism is closed, and the light source is switched on.
- The user looks through the eyepiece and adjusts the controls until the boundary line is sharp and centered in the crosshairs.
- The refractive index is read from the scale.

## Visualizations

The following diagrams illustrate key experimental workflows and classification schemes relevant to the study of **5-Hexen-2-ol**.



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